

L-Galactonic Acid: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *L-Galactonic acid*

Cat. No.: *B1254240*

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Abstract

L-Galactonic acid, a sugar acid derived from L-galactose, is a molecule of significant interest in various fields of research, including plant biology, microbiology, and medicine. It is a key intermediate in the biosynthesis of L-ascorbic acid (Vitamin C) in plants and plays a role in the metabolism of D-galacturonic acid in fungi. This technical guide provides an in-depth overview of **L-Galactonic acid**, including its chemical identity, physicochemical properties, biological roles, and relevant experimental protocols for its synthesis and analysis.

Chemical Identity

- IUPAC Name: (2S,3R,4R,5S)-2,3,4,5,6-pentahydroxyhexanoic acid
- CAS Number: 28278-08-2

Physicochemical Properties

The following table summarizes the key physicochemical properties of **L-Galactonic acid**.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O ₇	PubChem
Molecular Weight	196.16 g/mol	PubChem
Appearance	Solid (predicted)	---
Water Solubility	High (predicted)	---
pKa (strongest acidic)	3.45 (predicted)	---
LogP	-3.4 (predicted)	PubChem

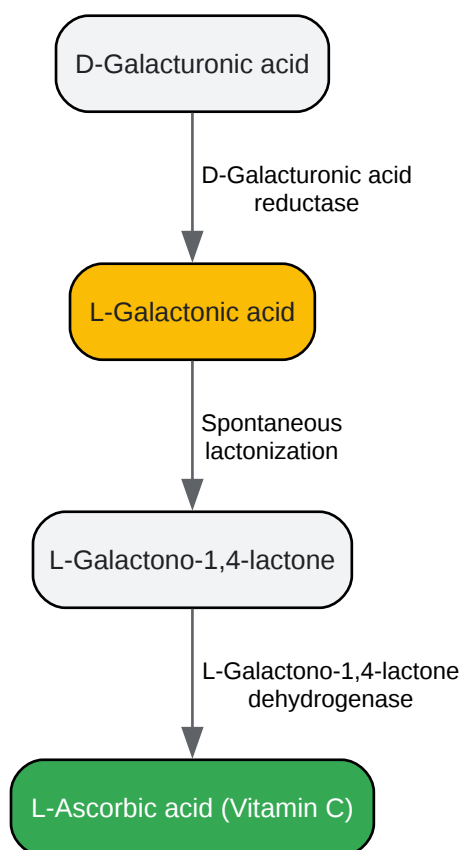
Note: Some properties are predicted due to limited experimental data for the L-isomer.

Biological Role and Signaling Pathways

L-Galactonic acid is a significant metabolite in several biological pathways, most notably in the biosynthesis of L-ascorbic acid in plants and the catabolism of D-galacturonic acid in fungi.

L-Ascorbic Acid (Vitamin C) Biosynthesis in Plants

In plants, **L-Galactonic acid** is a crucial intermediate in one of the primary pathways for the synthesis of L-ascorbic acid. This pathway starts from D-galacturonic acid, a major component of pectin in the plant cell wall.

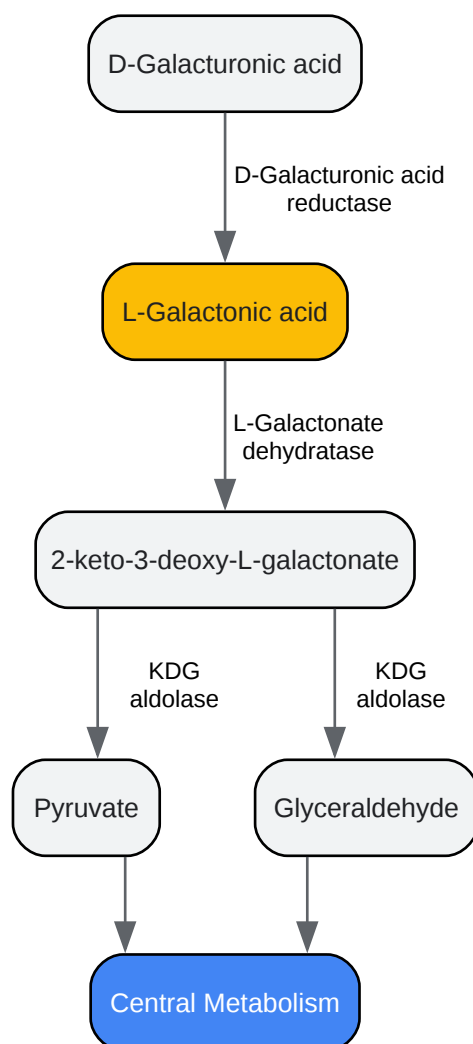


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Biosynthesis of L-Ascorbic Acid from D-Galacturonic Acid in Plants.

Fungal D-Galacturonic Acid Catabolism

In some fungi, D-galacturonic acid is catabolized via a pathway where **L-Galactonic acid** is an intermediate. This pathway ultimately leads to metabolites that can enter central carbon metabolism.



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Catabolism of D-Galacturonic Acid in Fungi.

Relevance in Mammalian Metabolism

In mammals, the metabolism of galactose primarily proceeds through the Leloir pathway. However, in cases of galactosemia, where enzymes of the Leloir pathway are deficient, alternative metabolic routes become more prominent. In such conditions, galactose can be oxidized to galactonate, which has been identified in the urine of galactosemic patients.^[1] The accumulation of galactonate and other metabolites like galactitol contributes to the pathology of the disease.

Experimental Protocols

Enzymatic Synthesis of L-Galactonic Acid

L-Galactonic acid can be synthesized from D-galacturonic acid using enzymatic conversion. This method is advantageous due to its high specificity.

Principle: D-galacturonic acid reductase, an enzyme found in some fungi and yeasts, catalyzes the reduction of D-galacturonic acid to **L-Galactonic acid**.^{[2][3][4]}

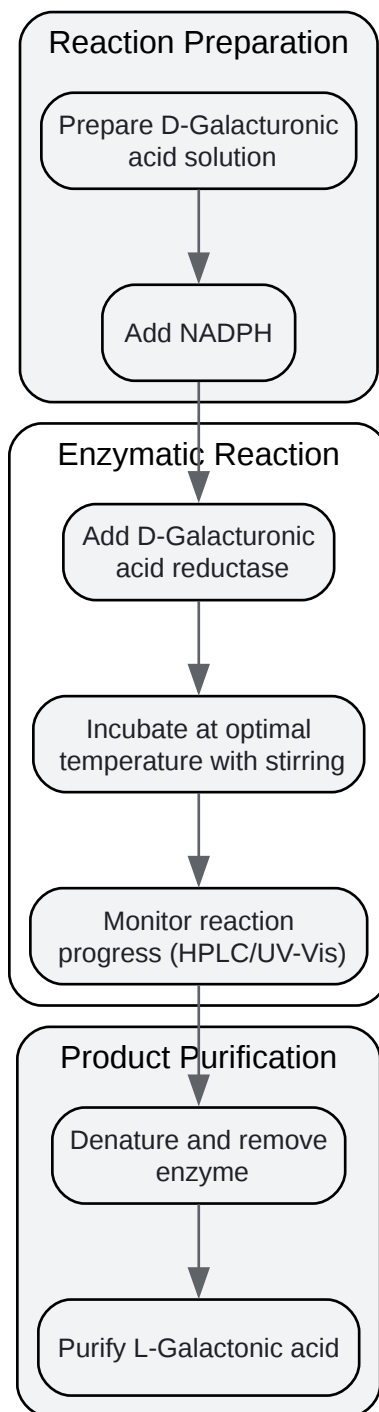
Materials:

- D-galacturonic acid
- D-galacturonic acid reductase (commercially available or purified from a recombinant source)
- NADPH (Nicotinamide adenine dinucleotide phosphate, reduced form)
- Buffer solution (e.g., 50 mM sodium phosphate buffer, pH 7.0)
- Reaction vessel
- Stirrer/shaker
- Temperature control system

Procedure:

- Prepare a solution of D-galacturonic acid in the buffer.
- Add NADPH to the solution.
- Initiate the reaction by adding D-galacturonic acid reductase.
- Incubate the reaction mixture at an optimal temperature (e.g., 30-37 °C) with gentle stirring.
- Monitor the progress of the reaction by measuring the consumption of NADPH (decrease in absorbance at 340 nm) or by analyzing the formation of **L-Galactonic acid** using HPLC.

- Upon completion, the enzyme can be denatured and removed (e.g., by heat treatment or precipitation), and the **L-Galactonic acid** can be purified from the reaction mixture.



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*Workflow for the Enzymatic Synthesis of **L-Galactonic Acid**.*

Quantification of L-Galactonic Acid by HPLC

High-Performance Liquid Chromatography (HPLC) is a common method for the quantification of **L-Galactonic acid**.

Principle: **L-Galactonic acid** is separated from other components in a sample by passing it through a chromatography column. The concentration is determined by comparing the peak area to that of known standards.

Instrumentation:

- HPLC system with a suitable detector (e.g., Refractive Index Detector (RID) or UV detector after derivatization)
- Anion-exchange or reversed-phase C18 column

Procedure (using Anion-Exchange Chromatography with Pulsed Amperometric Detection - HPAEC-PAD):

- Sample Preparation: Dilute the sample containing **L-Galactonic acid** in ultrapure water. If the sample contains interfering substances, a solid-phase extraction (SPE) cleanup step may be necessary.
- Standard Preparation: Prepare a series of **L-Galactonic acid** standards of known concentrations in ultrapure water.
- Chromatographic Conditions:
 - Column: Anion-exchange column (e.g., Dionex CarboPac PA1)
 - Mobile Phase: A gradient of sodium hydroxide and sodium acetate.
 - Flow Rate: Typically 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Detection: Pulsed Amperometric Detection (PAD).

- Analysis:
 - Inject the standards and samples into the HPLC system.
 - Identify the **L-Galactonic acid** peak based on its retention time compared to the standards.
 - Construct a calibration curve by plotting the peak area versus the concentration of the standards.
 - Determine the concentration of **L-Galactonic acid** in the samples by interpolating their peak areas on the calibration curve.

Spectroscopic Data

While specific NMR and mass spectra for **L-Galactonic acid** are not widely available in public databases, data for its enantiomer, D-Galactonic acid, can serve as a close reference. The mass spectrum will be identical, and the NMR spectra will show the same peak patterns and chemical shifts, with the main difference being the optical rotation.

Expected Spectroscopic Data for Galactonic Acid (based on D-isomer):

- ^1H NMR (600 MHz, D_2O): δ (ppm) $\sim 3.6\text{-}4.3$ (multiple peaks corresponding to the protons on the carbon backbone).
- ^{13}C NMR (150 MHz, D_2O): δ (ppm) ~ 63 (C6), $\sim 70\text{-}75$ (C2, C3, C4, C5), ~ 178 (C1 - carboxyl).
- Mass Spectrometry (ESI-MS): $[\text{M-H}]^-$ at m/z 195.05.

Conclusion

L-Galactonic acid is a multifaceted molecule with important roles in the metabolism of plants and microorganisms, and with clinical relevance in certain human metabolic disorders. The information and protocols provided in this guide offer a solid foundation for researchers and professionals working with this compound. Further research into the specific properties and biological functions of the L-isomer will undoubtedly uncover new applications and enhance our understanding of its significance in the natural world.

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- To cite this document: BenchChem. [L-Galactonic Acid: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1254240/docs#l-galactonic-acid-a-comprehensive-technical-guide>]

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